

Physical & Chemical Properties of Antibacterial Agent 157

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Compound Focus: Antibacterial agent 157

Cat. No.: S12861167

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The table below summarizes the known chemical properties of **Antibacterial Agent 157** based on current data.

Property	Value / Description
CAS Number	2573134-85-5 [1]
Molecular Formula	$C_{26}H_{23}BrF_4N_2O_3$ [1]
Molecular Weight	567.37 g/mol [1]
Solubility in DMSO	1.2 mg/mL [2]
Recommended Storage	Store at room temperature (continental US); may vary elsewhere. [1]

Experimental Protocol: Solubility and Stock Solution Preparation

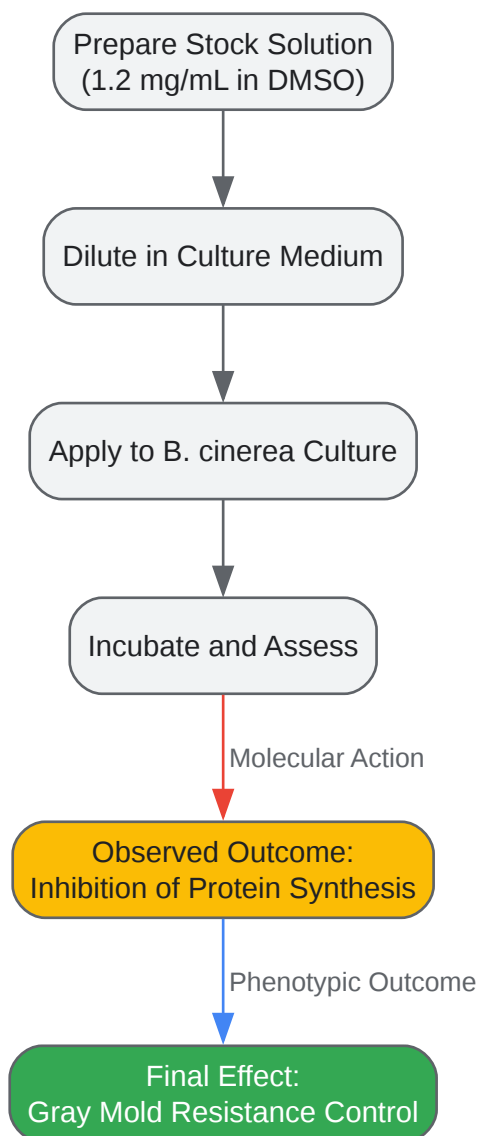
This protocol provides a method for preparing a standard stock solution of **Antibacterial Agent 157** in DMSO for *in vitro* antibacterial assays.

- **Materials**

- **Antibacterial Agent 157** (solid compound) [1]
 - Anhydrous DMSO (molecular biology grade)
 - Analytical balance (microbalance recommended for small quantities)
 - Sterile microcentrifuge tubes (e.g., 1.5 mL)
 - Vortex mixer
 - Pipettes and tips
- **Procedure**
 - **Weighing:** Tare a sterile microcentrifuge tube. Accurately weigh out 1.2 mg of **Antibacterial Agent 157** [2].
 - **Solvation:** Add 1.0 mL of anhydrous DMSO directly to the tube.
 - **Mixing:** Cap the tube securely and vortex for 1-2 minutes or until no visible solid particles remain. The solution should appear clear.
 - **Storage:** Prepare aliquots of the stock solution to avoid repeated freeze-thaw cycles. For long-term storage, follow the supplier's recommendation to store under the conditions provided in the Certificate of Analysis [1].
 - **Notes and Considerations**
 - The provided solubility (1.2 mg/mL) is a precise value for one source [2]. It is advisable to confirm this in your specific experimental context.
 - This stock solution can be used as a master stock for further dilution in aqueous buffers or culture media for biological assays. Be aware that high concentrations of DMSO in cell-based assays can be cytotoxic; final DMSO concentrations should typically be kept below 0.1-1.0%.
 - As with handling any chemical, use appropriate personal protective equipment (PPE) such as gloves and safety glasses [2].

Application Workflow for Antibacterial Assays

The following diagram illustrates a general experimental workflow for using **Antibacterial Agent 157** in antifungal assays, based on its known mechanism of action.



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Knowledge Gaps and Further Research

The available data is limited to basic chemical properties and solubility. Key information for comprehensive application notes is currently missing:

- **Detailed Biological Protocols:** Specific MIC/MBC values, detailed protocols for antifungal activity assessment against *Botrytis cinerea*, and cytotoxicity data are not available in the search results [1].
- **Mechanism of Action:** While it is known that the compound "can influence the protein synthesis of *Botrytis cinerea*" [1], the precise molecular target and signaling pathways involved have not been elucidated.

- **Stability Data:** The stability of the compound in DMSO stock solutions or in various biological buffers over time is not detailed.

Conclusion

In summary, while a key parameter—**solubility in DMSO (1.2 mg/mL)**—is available to facilitate solution preparation [2], researchers should be prepared to conduct foundational experiments to establish robust biological protocols, as detailed application notes for this specific compound are not publicly available.

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References

1. Antibacterial agent 157 | Fungicidal Agent [medchemexpress.com]
2. BQ-788 =95 , solid 156161-89-6 [sigmaaldrich.com]

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